

Technical Application Guide: 2-Cyano-N-(2,4-dimethylphenyl)acetamide in Material Science

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Compound of Interest

Compound Name: 2-Cyano-N-(2,4-dimethylphenyl)acetamide

CAS No.: 50982-69-9

Cat. No.: B1267844

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Executive Summary & Chemical Profile

2-Cyano-N-(2,4-dimethylphenyl)acetamide (also known as N-(2,4-xylyl)cyanoacetamide) represents a distinct class of active methylene compounds. While often overlooked as merely a pharmaceutical intermediate, its utility in material science is driven by two specific reactivity profiles:

- **The Active Methylene Group (-CH₂-CN):** Highly acidic protons allow for Knoevenagel condensations and Diazo coupling, making it a critical scaffold for push-pull chromophores (organic electronics) and azo pigments.
- **The Amide/Aromatic Moiety:** Provides electron-rich sites for adsorption, functioning as a high-efficacy corrosion inhibitor for carbon steel in acidic media.

This guide provides validated protocols for synthesizing this compound and applying it in surface engineering (corrosion inhibition) and optical material synthesis.

Chemical Specifications

Property	Specification
IUPAC Name	2-Cyano-N-(2,4-dimethylphenyl)acetamide
Molecular Formula	C ₁₁ H ₁₂ N ₂ O
Molecular Weight	188.23 g/mol
Functional Groups	Nitrile (-CN), Amide (-CONH-), Xylyl (Dimethylphenyl)
Key Reactivity	Nucleophilic addition (Nitrile), Electrophilic substitution (Aromatic), Deprotonation (Methylene)

Synthesis Protocol: Solvent-Free Aminolysis

To utilize this compound, high purity is required. The following protocol utilizes a Green Chemistry approach (solvent-free) to maximize yield and minimize purification steps.

Rationale

Traditional methods use toluene or ethanol reflux, often requiring recrystallization to remove solvent inclusions. A neat (solvent-free) reaction exploits the exothermic nature of aminolysis to drive the reaction to completion.

Workflow Diagram



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Figure 1: Solvent-free synthesis pathway maximizing atom economy.

Step-by-Step Methodology

- **Stoichiometry:** Charge a round-bottom flask with 2,4-Dimethylaniline (12.1 g, 0.1 mol) and Ethyl cyanoacetate (11.3 g, 0.1 mol).
- **Reaction:** Heat the mixture in an oil bath to 120–140°C. A condenser is not initially required; allow the byproduct (ethanol) to escape, driving the equilibrium forward.
- **Monitoring:** Monitor via TLC (Eluent: Ethyl Acetate/Hexane 3:7). The reaction is typically complete within 2–3 hours.
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. The oil will solidify.
- **Purification:** Triturate the solid with a small amount of cold ethanol or diethyl ether to remove unreacted aniline. Filter and dry under vacuum.
 - Expected Yield: >85%
 - Melting Point: ~160–162°C (Verify against standard).

Application A: Corrosion Inhibition (Surface Engineering)

N-aryl cyanoacetamides are potent mixed-type inhibitors. The electron-rich nitrogen/oxygen atoms and the pi-electrons of the xylyl ring adsorb onto metal surfaces, blocking active dissolution sites.

Protocol: Electrochemical Impedance Spectroscopy (EIS)

Objective: Determine inhibition efficiency on mild steel in 1.0 M HCl.

- **Electrode Preparation:**
 - Embed mild steel coupons in epoxy resin (exposed area: 1 cm²).
 - Polish sequentially with SiC paper (up to 1200 grit).

- Degrease with acetone and wash with bidistilled water.
- Electrolyte Preparation:
 - Prepare 1.0 M HCl solution.
 - Dissolve **2-Cyano-N-(2,4-dimethylphenyl)acetamide** at concentrations: 50, 100, 200, 500 ppm. (Note: Predissolve in minimal DMSO if solubility is low, then dilute with acid).
- Measurement:
 - Use a standard three-electrode cell (WE: Steel, CE: Platinum, RE: Ag/AgCl).
 - Allow Open Circuit Potential (OCP) to stabilize (30 mins).
 - Perform EIS: Frequency range 100 kHz to 10 mHz; Amplitude 10 mV.

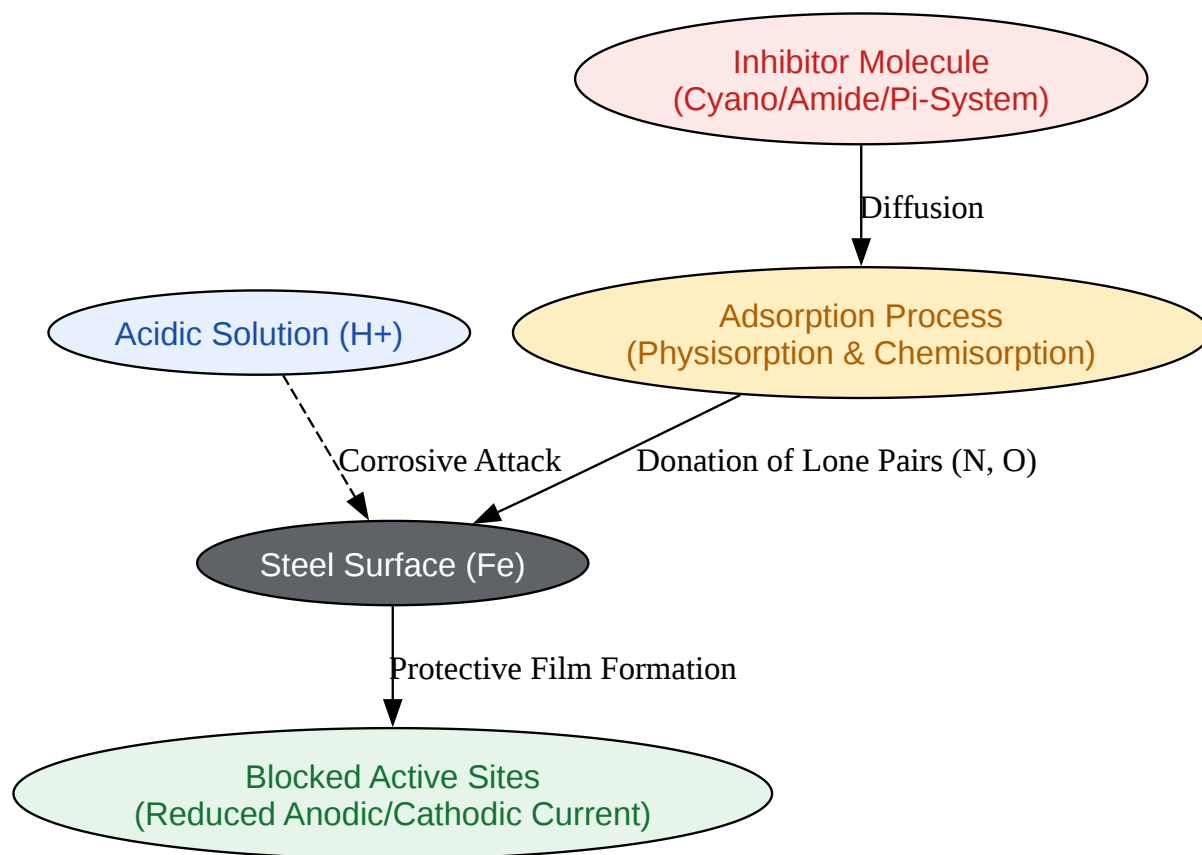
Data Analysis & Interpretation

Calculate Inhibition Efficiency (

) using Charge Transfer Resistance (

):

Expected Mechanism: The compound follows the Langmuir Adsorption Isotherm, indicating monolayer coverage.



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Figure 2: Mechanism of corrosion inhibition via molecular adsorption.

Application B: Synthesis of Push-Pull Chromophores (Optoelectronics)

The active methylene group allows this compound to act as an electron-acceptor precursor in Knoevenagel condensations. The resulting arylidene derivatives are candidates for Non-Linear Optical (NLO) materials.

Protocol: Knoevenagel Condensation

Objective: Synthesize a donor-acceptor chromophore by coupling with 4-(Dimethylamino)benzaldehyde.

- Reagents:
 - **2-Cyano-N-(2,4-dimethylphenyl)acetamide** (1.0 eq)
 - 4-(Dimethylamino)benzaldehyde (1.0 eq)
 - Catalyst: Piperidine (drops)
 - Solvent: Ethanol (10 mL per gram of reactant)
- Procedure:
 - Dissolve reactants in ethanol.
 - Add catalytic piperidine.
 - Reflux for 3–5 hours. The solution will shift color (typically yellow to deep orange/red) indicating conjugation extension.
- Isolation:
 - Cool to room temperature. The product usually precipitates.
 - Filter and recrystallize from ethanol/DMF.

Material Significance: The resulting molecule possesses a "Push-Pull" architecture:

- Donor: Dimethylamino group.
- Bridge: Styryl pi-system.
- Acceptor: Cyanoacetamide moiety.

This structure facilitates Intramolecular Charge Transfer (ICT), essential for organic photovoltaics and fluorescent sensors.

Troubleshooting & Safety

Issue	Probable Cause	Corrective Action
Low Yield (Synthesis)	Incomplete removal of ethanol (equilibrium limitation).	Ensure open system or use a Dean-Stark trap if using solvent.
Precipitate in Corrosion Test	Low solubility in 1M HCl.	Add 1-2% DMSO or Ethanol as a co-solvent; ensure blank contains same co-solvent.
No Color Change (Knoevenagel)	Catalyst inactive or wet solvent.	Use fresh piperidine; ensure ethanol is dry.

Safety Note: Cyanoacetamides can release toxic fumes if overheated to decomposition. Always work in a fume hood.

References

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